

Comprehensive Safety & Handling Guide: UBP512 (NMDA Receptor Modulator)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *UBP512*
CAS No.: *1333112-78-9*
Cat. No.: *B611533*

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Executive Summary & Compound Identification[1]

Crucial Identification Note: **UBP512** is a phenanthrene derivative acting as a selective NMDA receptor modulator (GluN2A potentiator / GluN2C/D inhibitor).[1] Note: Do not confuse this with "Ubiquitin Specific Proteases" (USPs) despite the "UBP" prefix. **UBP512** is a potent neuroactive pharmacological agent.

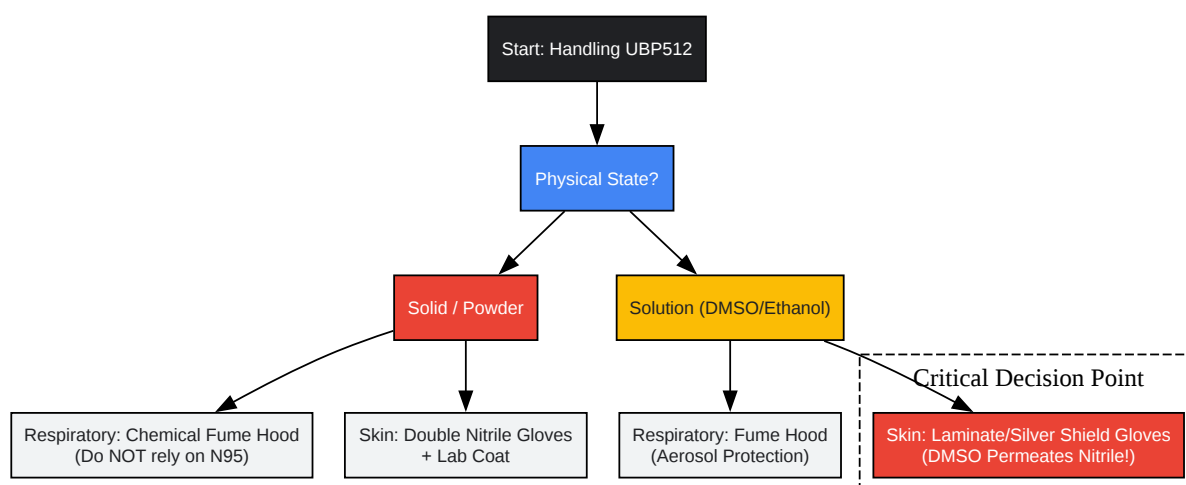
As a potent modulator of the central nervous system's primary excitatory receptor, **UBP512** must be handled as a High-Potency Bioactive Compound. Standard "general chemical" PPE is insufficient due to the risk of systemic neuroactive effects upon accidental exposure.

Property	Detail
Chemical Name	3-Carboxy-9-iodophenanthrene
CAS Number	1333112-78-9
Molecular Weight	348.14 g/mol
Primary Hazard	Target Organ Toxicity (CNS); Skin/Eye Irritant; Potent Bioactivity.
Solubility	Soluble in DMSO (>10 mM); Hydrophobic.
Signal Word	WARNING (Treat as Category 2/3 Acute Toxin due to potency)

Risk Assessment & PPE Matrix

The primary risk with **UBP512** is not just local irritation, but pharmacological uptake. Because it is frequently dissolved in Dimethyl Sulfoxide (DMSO)—a solvent known to penetrate skin and carry solutes into the bloodstream—dermal protection is critical.

PPE Selection Logic (Graphviz)



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Figure 1: PPE Decision Tree. Note the escalation to Laminate gloves when DMSO is the carrier solvent.

Detailed Equipment Specifications

Protection Zone	Solid Handling (Weighing)	Solution Handling (DMSO/Media)	Scientific Rationale
Respiratory	Chemical Fume Hood (Class II Type A2 or B2)	Chemical Fume Hood	UBP512 powder is electrostatic. Inhalation allows direct access to the bloodstream/CNS, bypassing first-pass metabolism.
Dermal (Hands)	Double Nitrile (min 5 mil thickness)	Silver Shield / Laminate (under nitrile)	CRITICAL: DMSO permeates standard nitrile gloves in <5 minutes, carrying UBP512 with it. Laminate liners prevent this.
Ocular	Chemical Splash Goggles	Chemical Splash Goggles	Safety glasses are insufficient against splashes that can run down the cheek.
Body	Lab Coat (Buttoned, elastic cuffs)	Lab Coat + Apron (if >100mL)	Prevents contamination of street clothes and subsequent secondary exposure outside the lab.

Operational Protocols

A. Weighing & Solubilization (The "Red Zone")

Most accidents occur here due to static charge on the powder or spills during transfer.

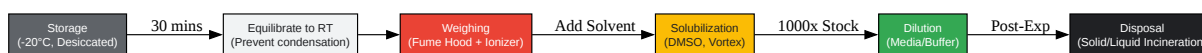
- **Static Control:** Use an ionizing fan or anti-static gun inside the weigh station. Phenanthrene derivatives are hydrophobic and prone to static "jumping."
- **Containment:** Place the analytical balance inside the fume hood or a vented balance enclosure.
- **The "Sandwich" Technique:**
 - Tare a weigh boat.
 - Add **UBP512**.^{[1][2][3][4][5]}
 - Gently cover with a second weigh boat or foil before moving it from the balance to the dissolution vessel to prevent air draft dispersal.
- **Solvent Addition:** Add DMSO slowly down the side of the vial.
 - **Warning:** The dissolution is often endothermic; ensure complete dissolution by vortexing (cap tightly!).

B. Experimental Application (In Vitro)

When treating cell cultures (e.g., HEK293, Neuronal cultures):

- **Dilution:** Prepare a 1000x stock in DMSO. Dilute into aqueous media immediately before use to minimize DMSO concentration (<0.1%) and reduce permeation risk.
- **Aspiration:** Do not use mouth pipetting. Use vacuum aspiration with a HEPA filter trap between the collection flask and the vacuum line to prevent aerosolizing the compound into the building vacuum system.

Handling Workflow Diagram



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Figure 2: Operational workflow ensuring compound stability and operator safety.

Emergency Response & Disposal

Exposure Response

- Inhalation: Remove to fresh air immediately. If breathing is difficult, give oxygen. Alert medical personnel that the patient was exposed to an NMDA receptor modulator.
- Skin Contact (DMSO solution): Wash with soap and water for 15 minutes. Do not use ethanol or other solvents, as this may further increase skin permeability.
- Eye Contact: Flush with water for 15 minutes, lifting eyelids.[2][6][7]

Waste Disposal

UBP512 is a halogenated organic compound (contains Iodine).

- Solid Waste: Collect in "Hazardous Solid - Toxic" containers.
- Liquid Waste: Collect in "Halogenated Organic Solvent" waste streams.
- Destruction: High-temperature incineration is required. Do not flush down drains.[2]

References

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